

# Preparation of CAL-130 Stock Solution in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: CAL-130

Cat. No.: B612117

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## Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **CAL-130** in dimethyl sulfoxide (DMSO). **CAL-130** is a potent and selective dual inhibitor of phosphoinositide 3-kinase delta (PI3K $\delta$ ) and gamma (PI3K $\gamma$ ). Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results in cell-based assays and other research applications. This guide outlines the necessary materials, a step-by-step procedure for solubilization, and recommendations for storage to maintain the integrity and activity of the compound.

## Introduction

**CAL-130** is a small molecule inhibitor that selectively targets the p110 $\delta$  and p110 $\gamma$  isoforms of phosphoinositide 3-kinase (PI3K). These isoforms are predominantly expressed in hematopoietic cells and play crucial roles in immune cell signaling, proliferation, and survival. The PI3K/AKT/mTOR signaling pathway is a central regulator of numerous cellular processes, and its dysregulation is implicated in various diseases, including cancers and inflammatory disorders. The ability of **CAL-130** to dually inhibit PI3K $\delta$  and PI3K $\gamma$  makes it a valuable tool for investigating the roles of these specific isoforms and for potential therapeutic development. To facilitate its use in research, a standardized protocol for the preparation of a stable, concentrated stock solution in DMSO is essential.

## Data Presentation

The following table summarizes the key quantitative data for **CAL-130**.

Property	Value
Molecular Weight	426.47 g/mol
Chemical Formula	C <sub>23</sub> H <sub>22</sub> N <sub>8</sub> O
Primary Solvent	Dimethyl Sulfoxide (DMSO)
Recommended Stock Conc.	10 mM (Higher concentrations may be achievable)
Powder Storage	-20°C (For up to 3 years)
Stock Solution Storage	-20°C (Short-term) or -80°C (Long-term)

## Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **CAL-130** in DMSO.

Materials:

- **CAL-130** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Procedure:

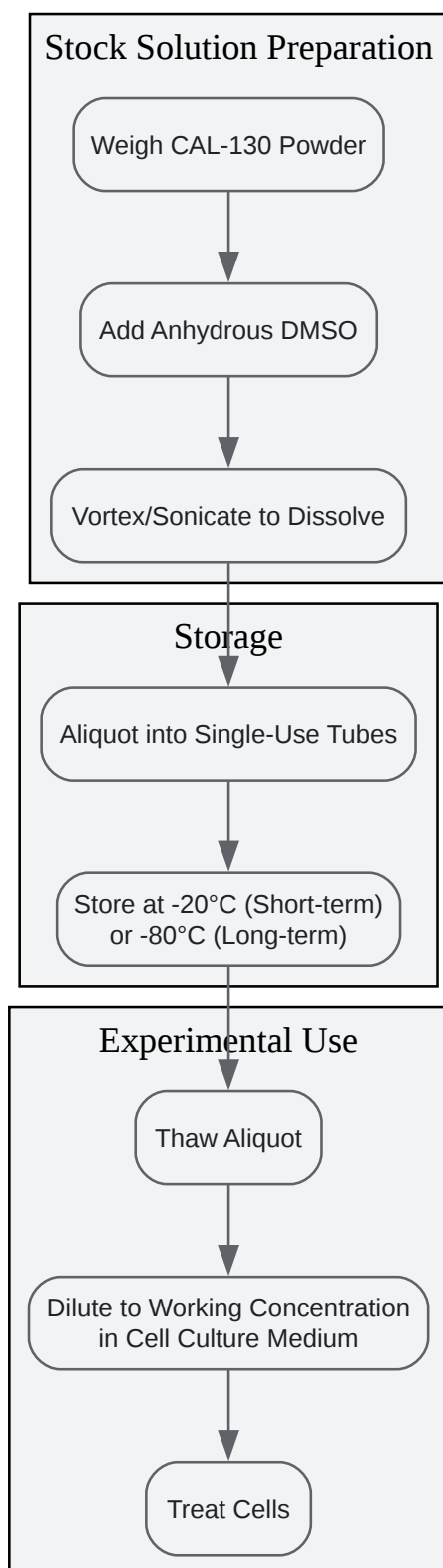
- Equilibrate **CAL-130** Powder: Before opening, allow the vial of **CAL-130** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the powder, which can affect its stability and weighing accuracy.
- Weighing **CAL-130**:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh the desired amount of **CAL-130** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.265 mg of **CAL-130**.
    - Calculation:
      - Desired Molarity (M) = 10 mM = 0.01 mol/L
      - Molecular Weight (MW) = 426.47 g/mol
      - Desired Volume (V) = 1 mL = 0.001 L
      - $\text{Mass (g)} = M \times \text{MW} \times V = 0.01 \text{ mol/L} \times 426.47 \text{ g/mol} \times 0.001 \text{ L} = 0.0042647 \text{ g} = 4.265 \text{ mg}$
- Adding DMSO:
  - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **CAL-130** powder. To prepare a 10 mM solution with 4.265 mg of **CAL-130**, add 1 mL of DMSO.
- Solubilization:
  - Tightly cap the tube.
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear. If necessary, brief sonication in a water bath can aid in dissolving the compound.

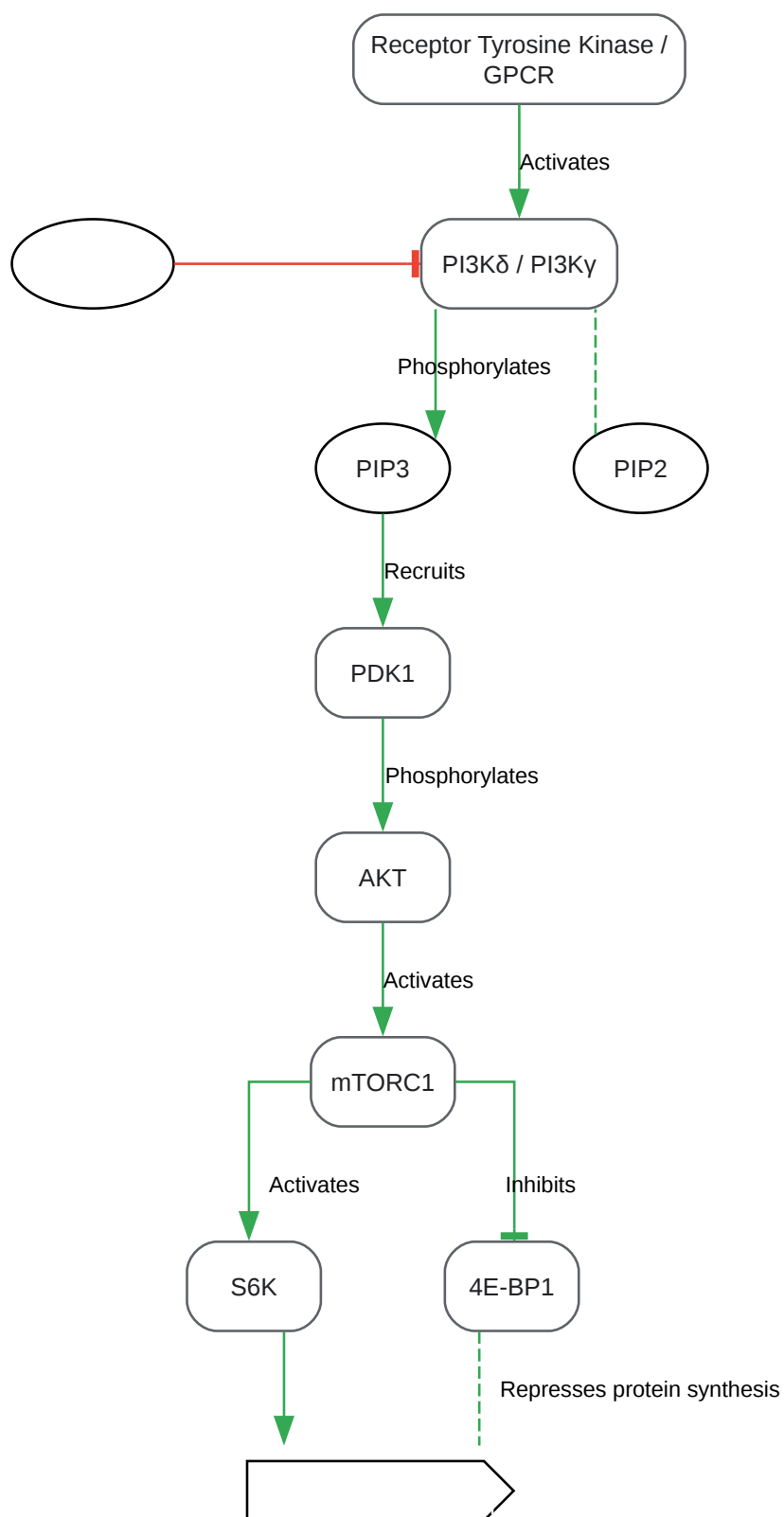
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque microcentrifuge tubes.
  - For short-term storage (up to 1-2 weeks), aliquots can be stored at -20°C.
  - For long-term storage (months to years), it is recommended to store the aliquots at -80°C.
  - Properly label all aliquots with the compound name, concentration, date of preparation, and solvent.

Note on Solution Stability: While **CAL-130** powder is stable for extended periods when stored correctly, the long-term stability of the DMSO stock solution has not been extensively reported. It is best practice to prepare fresh stock solutions every few months or to perform quality control checks on older stocks if there are concerns about their efficacy.

## Mandatory Visualizations

### CAL-130 Experimental Workflow





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